

Nutlin-3b stability in solution

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Compound Focus: nutlin-3B

CAS No.: 548472-68-0

Cat. No.: S537839

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Nutlin-3b Stability Data

The table below summarizes the key quantitative data for handling **Nutlin-3b** in the laboratory.

Parameter	Specification / Value	Notes / Significance
Molecular Weight	581.49 g/mol [1]	Essential for molarity calculations.
Purity	≥98% (HPLC) [2]	High purity is critical for consistent experimental results.
Solubility in DMSO	100 mg/mL (171.97 mM) [1]	Primary solvent for stock solutions. Use fresh, anhydrous DMSO.
Solubility in Ethanol	100 mg/mL [1]	An alternative solvent for stock solutions.
Solubility in Water	Insoluble [1]	Not suitable for aqueous stock solutions.
Recommended Stock Concentration	10 mM - 100 mg/mL [1] [2]	Common concentration for <i>in vitro</i> studies.
Solution Storage	-20°C [2]	Aliquoting is recommended to avoid repeated freeze-thaw cycles and moisture absorption [1] [2].

Parameter	Specification / Value	Notes / Significance
Chemical Stability	Packaged under inert gas [2]	Hygroscopic; absorbs moisture from air, which can reduce solubility and stability over time [1].

Experimental Protocols

Stock Solution Preparation

For a standard 10 mM (or 100 mg/mL) stock solution in DMSO [1] [2]:

- **Weighment:** Accurately weigh 5 mg of **Nutlin-3b** powder.
- **Dissolution:** Add 86 μ L of fresh, anhydrous DMSO to the powder.
- **Mixing:** Gently vortex or pipette mix until the solid is fully dissolved, creating a clear solution.
- **Aliquoting:** Immediately aliquot the solution into single-use vials to minimize freeze-thaw cycles and exposure to moisture.
- **Storage:** Store aliquots at **-20°C**, protected from light [2].

Preparation of Homogeneous Suspension for In Vivo Studies

For administration routes requiring a suspension (e.g., oral gavage in animal studies) [1]:

- Take a 1 mL working solution as an example.
- Add 5 mg of **Nutlin-3b** to 1 mL of a suitable vehicle, such as a **0.5% - 1% carboxymethyl cellulose (CMC-Na)** solution.
- Mix vigorously to obtain a homogeneous suspension with a final concentration of 5 mg/mL.

Troubleshooting FAQs

Q: The Nutlin-3b is not dissolving completely in DMSO. What should I do? A: First, ensure you are using fresh, anhydrous DMSO, as moisture-absorbing DMSO significantly reduces solubility [1]. If problems persist, briefly warming the tube in a 37°C water bath with gentle vortexing can help. Do not overheat. Verify that the calculated volume is correct for the mass weighed.

Q: My experimental results are inconsistent. Could it be related to Nutlin-3b stability? A: Yes.

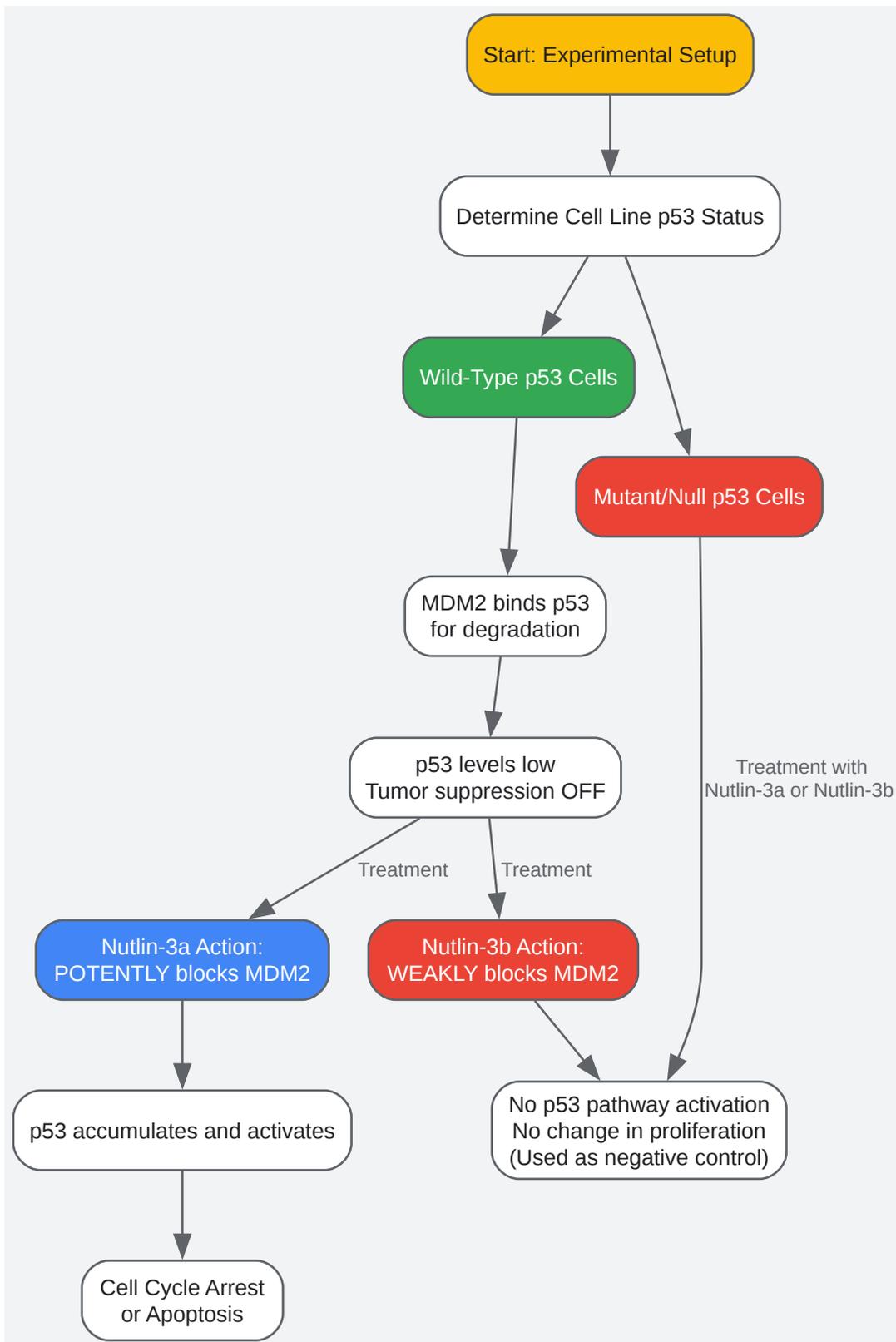
Inconsistencies can arise from degraded or improperly handled compound. Always:

- **Aliquot your stock solution** to avoid repeated freeze-thaw cycles [2].
- **Use clean, dry pipette tips** when withdrawing from the stock vial to prevent moisture contamination [1].
- **Record the date of solution preparation** and discard any solution older than 6 months, or sooner if you observe precipitation or discoloration.

Q: Why is my Nutlin-3b treatment not showing the expected biological effect in my cell models? A: The most critical factor is the **p53 status of your cells**. **Nutlin-3b** is the much less potent enantiomer (150-fold less active than Nutlin-3a) and is often used as a **negative control** for MDM2-related activities [1] [3]. Confirm that your cell lines express **wild-type p53**. **Nutlin-3b** has been shown to have no effect on p53 pathway activation or cell proliferation regardless of p53 status, unlike its active counterpart, Nutlin-3a [1].

Mechanism of Action & Experimental Workflow

To contextualize the use of **Nutlin-3b** in research, the following diagram illustrates the p53 pathway and the distinct roles of Nutlin-3a and **Nutlin-3b**.



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